

SPPO13: A Material for Organic Electronics, Not Cellular Biology

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Compound of Interest

Compound Name: SPPO13

Cat. No.: B3092710

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A comprehensive review of scientific literature reveals that **SPPO13**, or 2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene, is a compound synthesized for applications in organic electronics, specifically in the fabrication of Organic Light Emitting Diodes (OLEDs). There is currently no available research or data pertaining to the cellular uptake, intracellular distribution, or any biological mechanism of action of **SPPO13**, as it is not developed for pharmaceutical or biological purposes.

SPPO13 is characterized as an n-type, solution-processable electron-transporting material.^[1]^[2] Its chemical structure features a spirobifluorene core, which is an electron-donating component, surrounded by two electron-withdrawing diphenylphosphine oxide groups.^[1]^[2]^[3] This architecture imparts specific electronic and optical properties that are highly desirable for enhancing the performance of OLED devices.

Key Properties and Applications in OLEDs:

- **Electron Transport Layer (ETL):** Due to its electron-deficient nature, **SPPO13** is effectively used as an electron-transporting material, facilitating the movement of electrons within the OLED structure.^[1]^[2]
- **Bipolar Host Material:** **SPPO13** can also function as a universal bipolar co-host for blue, green, and red phosphorescent emitters when blended with a hole-transporting material like tris(4-carbazoyl-9-ylphenyl)amine (TCTA).^[1]^[2]^[3] This versatility allows for its use in creating efficient and stable light-emitting layers.

- **Device Performance:** Research has demonstrated that incorporating **SPPO13** into OLED device structures can lead to high power efficiency and external quantum efficiency (EQE). [1][2] For instance, a blue light-emitting device using **SPPO13** achieved a maximum power efficiency of 42.7 lm W-1 and a maximum EQE of 6.1%. [1][2]

Chemical and Physical Characteristics:

Property	Value
CAS Number	1234510-13-4[1][4]
Chemical Formula	C49H34O2P2[1][2]
Molecular Weight	716.74 g/mol [1][2][4]
Appearance	White powder/crystals[1][2]
Purity	>99.0% (HPLC)[1][2]
HOMO/LUMO Levels	HOMO 5.90 eV, LUMO 2.60 eV[1][2]
Absorption (λ_{max})	282 nm (in DCM)[1][2]
Phosphorescence (λ_{max})	373 nm (in DCM)[1][2]

Given the exclusive focus of the available literature on the material science and electronic applications of **SPPO13**, there are no established experimental protocols for assessing its cellular uptake, nor are there any known signaling pathways associated with it in a biological context. The request for a technical guide on the cellular uptake and distribution of **SPPO13** is therefore based on a misunderstanding of this compound's field of application.

For researchers, scientists, and drug development professionals, it is crucial to note that **SPPO13** is a specialized chemical for the organic electronics industry and should not be mistaken for a biologically active agent or a therapeutic compound.

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